

C.I. Acid Brown 120: A Technical Overview of Chemical Properties

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Compound of Interest

Compound Name: *C.I. Acid brown 120*

Cat. No.: *B15556165*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Acid Brown 120 is a multi-azo anionic dye used in various industrial applications. This document provides a technical summary of its known chemical and physical properties based on currently available data. It is intended to serve as a resource for researchers and professionals who may encounter this compound in their work, including in fields related to material science and environmental studies. Due to limited publicly available research, this guide also highlights areas where further investigation is required to provide a more complete toxicological and reactivity profile, which may be of interest to those in drug development and safety assessment.

Chemical Identity and Physical Properties

C.I. Acid Brown 120 is classified as a multi-azo dye, indicating the presence of multiple azo (-N=N-) functional groups, which are responsible for its color.^[1] It is an acidic dye, meaning it is typically applied from an acidic dye bath and is used for dyeing protein fibers like wool and silk, as well as polyamides. The key identifying information and its basic physical and chemical properties are summarized in the tables below.

Table 1: Chemical Identifiers for C.I. Acid Brown 120

Identifier	Value
C.I. Name	Acid Brown 120 [1]
C.I. Number	35020 [1]
CAS Registry Number	6428-26-8 [1]
Molecular Formula	C ₃₀ H ₂₃ N ₁₂ Na ₃ O ₉ S ₃ [1]
Molecular Weight	860.75 g/mol [1]
Chemical Class	Multi-azo dye [1]

Table 2: Physicochemical Properties of C.I. Acid Brown 120

Property	Observation
Physical Appearance	Red-light brown solid. [1]
Solubility in Water	Soluble, forms a yellow-light brown solution. [1]
Behavior in Strong Acid	In strong hydrochloric acid, it forms a brown precipitate. In concentrated sulfuric acid, it dissolves to form a dark brown solution, which turns tan upon dilution. [1]
Behavior in Strong Base	In a concentrated sodium hydroxide solution, it forms an orange-brown solution. [1]
Adsorption	Can be adsorbed and removed by bentone clay. [2] [3]

Note: Quantitative data for properties such as melting point, boiling point, and specific solubility (e.g., in g/L) are not readily available in the public domain.

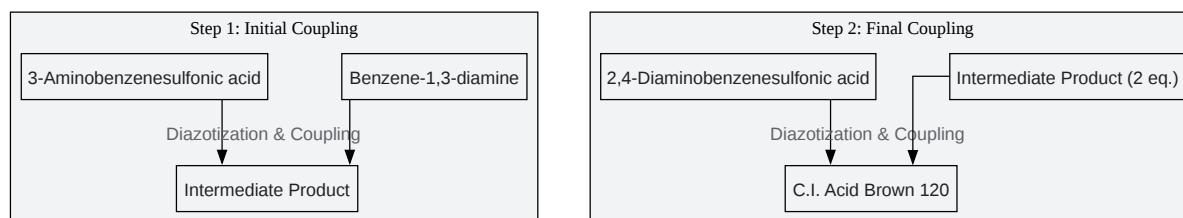
Synthesis and Manufacturing

General Synthesis Pathway

The manufacturing process for **C.I. Acid Brown 120** involves a series of diazotization and coupling reactions, which are characteristic of azo dye synthesis. The process can be summarized as follows:

- First Diazotization and Coupling: 3-Aminobenzenesulfonic acid is diazotized and then coupled with Benzene-1,3-diamine.
- Second Coupling: The product from the first step (2 molar equivalents) is then coupled with the diazonium salt of 2,4-Diaminobenzenesulfonic acid (1 molar equivalent).[1]

A simplified diagram of this synthesis pathway is provided below.



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Figure 1: Synthesis Pathway for **C.I. Acid Brown 120**

Detailed Experimental Protocol for Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **C.I. Acid Brown 120** is not publicly available. The manufacturing methods described are general outlines rather than specific laboratory procedures.[1] A general protocol for azo dye synthesis would typically involve the following steps:

- **Diazotization:** The primary aromatic amine is dissolved in an acidic solution (e.g., HCl) and cooled to 0-5 °C. A solution of sodium nitrite is then added dropwise to form the diazonium

salt. The temperature is kept low to prevent the decomposition of the unstable diazonium salt.

- **Coupling:** The coupling component is dissolved, often in an alkaline solution to activate it. The diazonium salt solution is then slowly added to the coupling component solution, maintaining the low temperature. The pH is carefully controlled as it influences the position of the coupling and the reaction rate.
- **Isolation:** The resulting dye precipitates out of the solution and is then isolated by filtration, washed to remove excess reactants and byproducts, and dried.

Spectral Data

Specific spectral data (UV-Vis, IR, NMR) for **C.I. Acid Brown 120** are not available in the reviewed literature. For a typical multi-azo dye, one would expect the following:

- **UV-Visible Spectrum:** A strong absorbance in the visible region, which is responsible for its brown color. The spectrum would likely show a broad peak, as is common for complex azo dyes.
- **Infrared (IR) Spectrum:** Characteristic peaks for N=N stretching (azo group), S=O stretching (sulfonate groups), N-H and O-H stretching (if present in the final structure), and various C-H and C=C aromatic stretches.
- **Nuclear Magnetic Resonance (NMR) Spectrum:** A complex ¹H and ¹³C NMR spectrum is expected due to the large number of aromatic protons and carbons in different chemical environments.

Reactivity and Toxicological Profile

There is limited specific toxicological data available for **C.I. Acid Brown 120**. However, as an azo dye, its potential for reductive cleavage of the azo bonds to form aromatic amines is a primary toxicological concern. Aromatic amines are a class of chemicals that includes known mutagens and carcinogens. Therefore, any assessment of the biological activity of **C.I. Acid Brown 120** should consider the potential toxicity of its constituent aromatic amines (3-aminobenzenesulfonic acid, benzene-1,3-diamine, and 2,4-diaminobenzenesulfonic acid).

No studies detailing interactions with specific biological signaling pathways were identified. The primary documented interaction is its physical adsorption onto clay minerals.[2][3]

Experimental Protocols for Property Determination

While specific experimental protocols used to characterize **C.I. Acid Brown 120** are not published, standard methods would be employed. A generalized workflow for determining a key property like aqueous solubility is presented below.



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Figure 2: General Workflow for Solubility Determination

Conclusion and Future Research

C.I. Acid Brown 120 is an industrially relevant multi-azo dye with well-defined basic chemical identifiers. However, there is a significant lack of publicly available in-depth technical data, including quantitative physicochemical properties, comprehensive spectral analyses, and a detailed toxicological profile. For researchers, particularly in drug development and environmental science, this presents both a challenge and an opportunity. Further research to elucidate a definitive structure, quantify its properties, and assess its biological activity and that of its potential degradation products would be highly valuable.

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